

A Technical Guide to the Physical Properties of Tetrahydropentalene Isomers

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Compound of Interest

Compound Name: 1,2,4,5-Tetrahydropentalene

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Disclaimer: Direct experimental data for the physical properties of **1,2,4,5-tetrahydropentalene** is not readily available in peer-reviewed literature or chemical databases. This guide provides computed data for the related isomer, 1,2,3,5-tetrahydropentalene, to offer an estimation of the expected physical characteristics. Standard experimental protocols for determining these properties are also detailed.

Introduction

Pentalene and its derivatives are of significant interest in organic chemistry due to their unique bicyclic structure and electronic properties. The partially saturated tetrahydropentalenes are important as intermediates in organic synthesis and as ligands in organometallic chemistry. Understanding the physical properties of these isomers is crucial for their handling, purification, and application in research and development. This document outlines the available data for a tetrahydropentalene isomer and provides general methodologies for experimental determination of key physical properties.

Physical Properties of 1,2,3,5-Tetrahydropentalene (Computed Data)

The following table summarizes the computationally predicted physical properties for 1,2,3,5-tetrahydropentalene, a structural isomer of **1,2,4,5-tetrahydropentalene**. These values are

sourced from the PubChem database and should be used as estimations.^[1]

Property	Value	Source
Molecular Formula	C ₈ H ₁₀	PubChem
Molecular Weight	106.16 g/mol	PubChem
Boiling Point	Not Available	-
Melting Point	Not Available	-
Density	Not Available	-
Solubility	Not Available	-
XLogP3	1.8	PubChem
Exact Mass	106.078250319 g/mol	PubChem
Topological Polar Surface Area	0 Å ²	PubChem
Heavy Atom Count	8	PubChem

Experimental Protocols for Physical Property Determination

While specific experimental data for **1,2,4,5-tetrahydropentalene** is unavailable, the following are standard laboratory protocols that would be employed to determine its physical properties.

Determination of Molecular Weight

Method: Mass Spectrometry (MS)

- **Sample Preparation:** A dilute solution of the purified compound is prepared in a volatile organic solvent (e.g., methanol or acetonitrile).
- **Injection:** The sample is introduced into the mass spectrometer, typically via direct infusion or coupled with a gas or liquid chromatograph.

- **Ionization:** The molecules are ionized using a suitable technique, such as Electron Ionization (EI) for volatile compounds or Electrospray Ionization (ESI).
- **Mass Analysis:** The ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection:** The detector records the abundance of ions at each m/z value. The molecular ion peak (M^+) will correspond to the molecular weight of the compound.

Determination of Boiling Point

Method: Distillation

- **Apparatus Setup:** A small-scale distillation apparatus is assembled, including a distillation flask, condenser, and receiving flask. A thermometer is placed such that the bulb is just below the side arm of the distillation flask.
- **Heating:** The compound in the distillation flask is heated gently.
- **Observation:** The temperature is recorded when the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point at the recorded atmospheric pressure.
- **Pressure Correction:** If the atmospheric pressure is not at standard pressure (760 mmHg), the observed boiling point is corrected using a nomograph or the Clausius-Clapeyron equation.

Determination of Melting Point

Method: Capillary Melting Point Apparatus

- **Sample Preparation:** A small amount of the solid compound (if applicable) is packed into a capillary tube.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus.
- **Heating:** The sample is heated at a controlled rate.

- Observation: The temperature range over which the solid first begins to melt until it is completely liquid is recorded as the melting point range.

Determination of Density

Method: Pycnometer

- Measurement 1: The mass of a clean, dry pycnometer is determined.
- Measurement 2: The pycnometer is filled with distilled water, and its mass is determined. The temperature of the water is recorded.
- Measurement 3: The pycnometer is emptied, dried, and then filled with the sample liquid. Its mass is determined.
- Calculation: The density of the sample is calculated using the masses and the known density of water at the recorded temperature.

Determination of Solubility

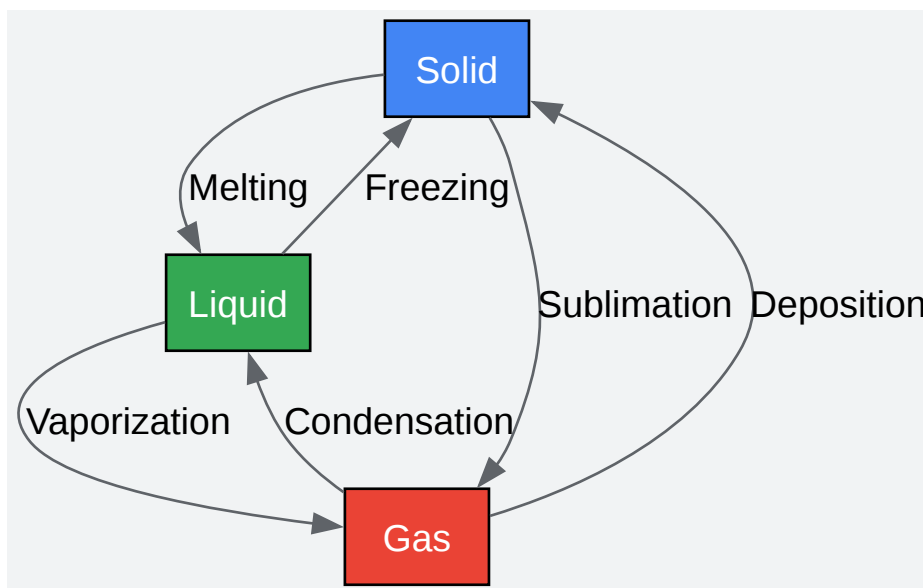
Method: Visual Assessment

- Solvent Selection: A range of common laboratory solvents of varying polarities (e.g., water, ethanol, acetone, dichloromethane, hexane) are selected.
- Procedure: A small, measured amount of the compound is added to a test tube containing a measured volume of a solvent.
- Observation: The mixture is agitated, and the solubility is observed. The compound is classified as soluble, partially soluble, or insoluble. This can be quantified by determining the mass of solute that dissolves in a given volume of solvent at a specific temperature.

Visualizations

Logical Relationship of Physical States

The physical state of a substance like **1,2,4,5-tetrahydropentalene** is determined by temperature and pressure. The following diagram illustrates these fundamental relationships.

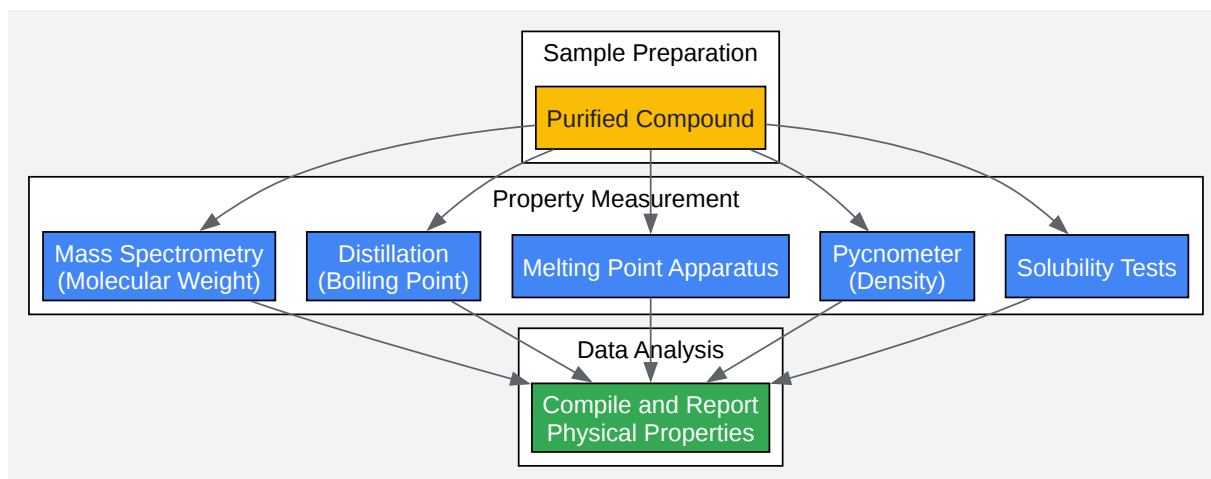


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Phase transitions of a substance.

Experimental Workflow for Physical Property Determination

The following diagram outlines a general workflow for the experimental characterization of the physical properties of a newly synthesized or isolated compound.



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Workflow for determining physical properties.

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References

- 1. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of Tetrahydropentalene Isomers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15464164#physical-properties-of-1-2-4-5-tetrahydropentalene>]

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